

Shifting Gears: Octanoic and Decanoic Acids Fuel Divergent Metabolic Fates in Glioblastoma

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Compound of Interest

Compound Name: *Octanoic acid*

Cat. No.: *B3423189*

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A comparative analysis of **octanoic acid** (OA) and decanoic acid (DA) in U87MG glioblastoma cells reveals distinct metabolic reprogramming. While OA pushes cells towards mitochondrial ketone body production, DA predominantly stimulates cytosolic fatty acid synthesis, highlighting a nuanced role for medium-chain fatty acids in cancer metabolism.

For researchers, scientists, and drug development professionals, understanding the intricate metabolic landscape of glioblastoma is paramount for identifying novel therapeutic targets. This guide provides an objective comparison of the metabolic effects of two medium-chain fatty acids, **octanoic acid** (C8) and decanoic acid (C10), on the U87MG glioblastoma cell line. The findings are based on a comprehensive metabolomics study that elucidates the differential impact of these fatty acids on key cellular pathways.

Quantitative Metabolomic Changes: A Tale of Two Fatty Acids

Treatment of U87MG glioblastoma cells with either **octanoic acid** or decanoic acid for 24 hours resulted in significant and distinct alterations in the cellular metabolome. The following table summarizes the key quantitative changes in metabolites, highlighting the divergent metabolic fates induced by each fatty acid. Data was acquired using a gas chromatography-mass spectrometry (GC-MS)-based metabolomics approach.[1][2][3]

Metabolic Pathway	Metabolite	Change with Octanoic Acid (C8)	Change with Decanoic Acid (C10)
Ketone Body Metabolism	3-hydroxybutyrate	Increased	No significant change
Fatty Acid Synthesis	Palmitic acid (C16:0)	No significant change	Increased
	Stearic acid (C18:0)	No significant change	Increased
Glycolysis / Warburg Effect	Lactate	No significant change	Increased
Citric Acid (TCA) Cycle	Citrate	Decreased	Increased
α -Ketoglutarate	No significant change	Increased	
Malate	Decreased	No significant change	
Amino Acid Metabolism	Glutamine	-	Main substrate for fatty acid synthesis
Glutamate	No significant change	Increased	
Alanine	No significant change	Increased	

Experimental Protocols

The metabolic profiles of U87MG glioblastoma cells treated with octanoic and decanoic acid were determined using the following experimental workflow.

Cell Culture and Treatment

U87MG cells were cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum, 2 mM L-glutamine, 100 U/mL penicillin, and 100 μ g/mL streptomycin. Cells were maintained in a humidified incubator at 37°C with 5% CO₂. For the experiments, cells were treated for 24 hours with either 250 μ M **octanoic acid** or 250 μ M decanoic acid.

Metabolite Extraction

After the 24-hour incubation period, the culture medium was removed, and cells were washed with cold phosphate-buffered saline. Metabolites were extracted using a solution of methanol, water, and chloroform. The polar metabolite-containing phase was collected for subsequent analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

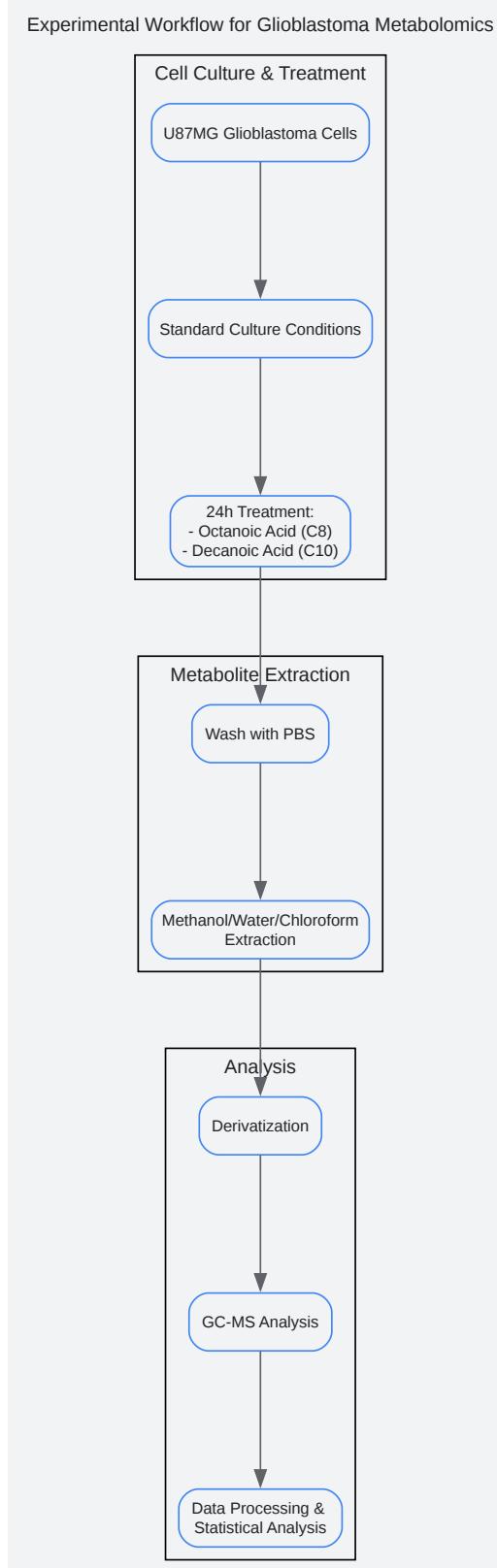
The extracted metabolites were derivatized to increase their volatility for GC-MS analysis. The derivatized samples were then injected into a gas chromatograph coupled to a mass spectrometer. The resulting data was processed to identify and quantify the relative abundance of each metabolite.

Statistical Analysis

Multivariate data analyses, including Principal Component Analysis (PCA) and Partial Least Squares Discriminant Analysis (PLS-DA), were employed to identify significant differences in the metabolic profiles between the control, **octanoic acid**-treated, and decanoic acid-treated cells.^[1]

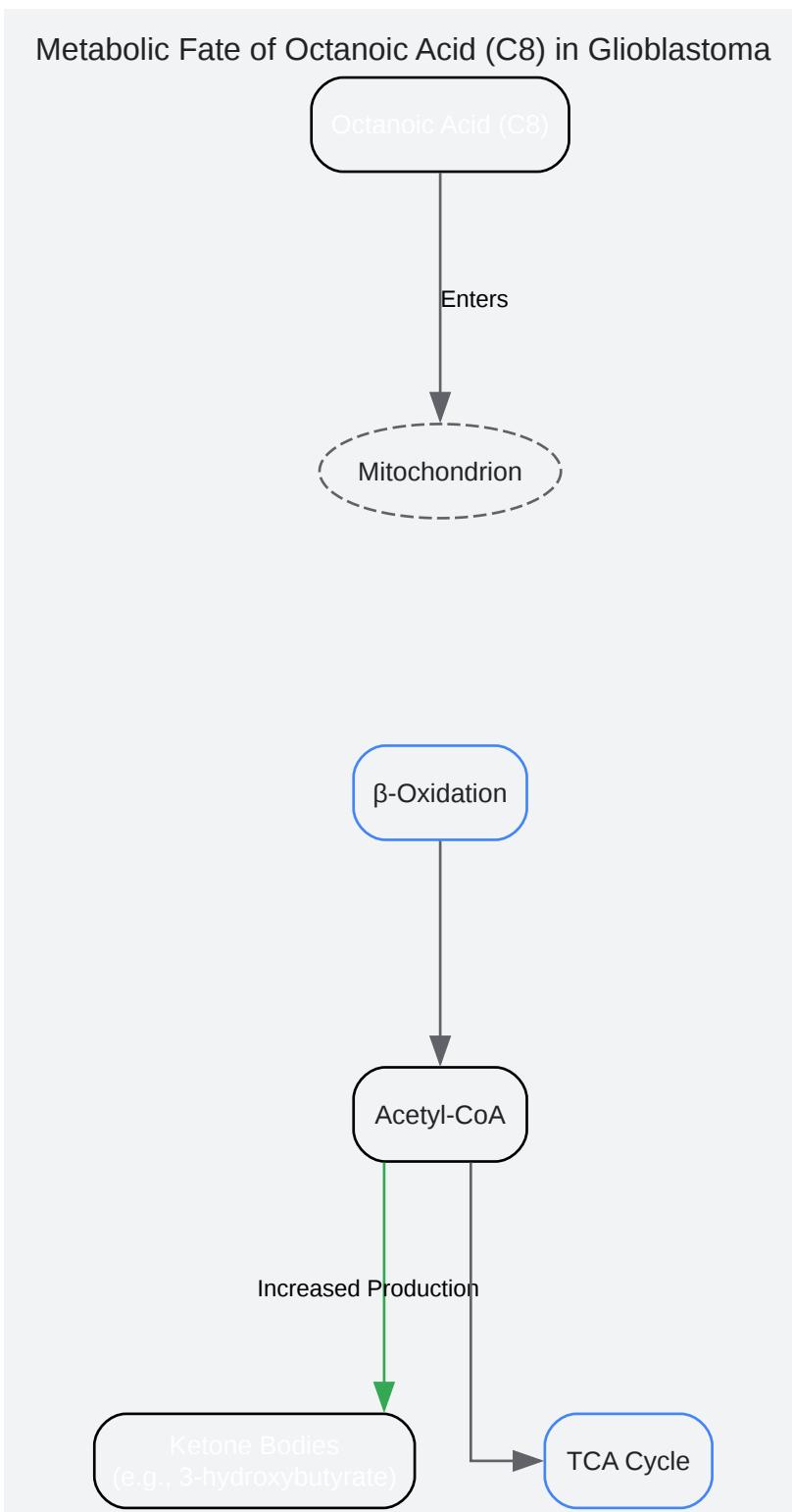
Visualizing the Metabolic Shift

The following diagrams illustrate the key metabolic pathways affected by octanoic and decanoic acid in glioblastoma cells, as well as the experimental workflow.



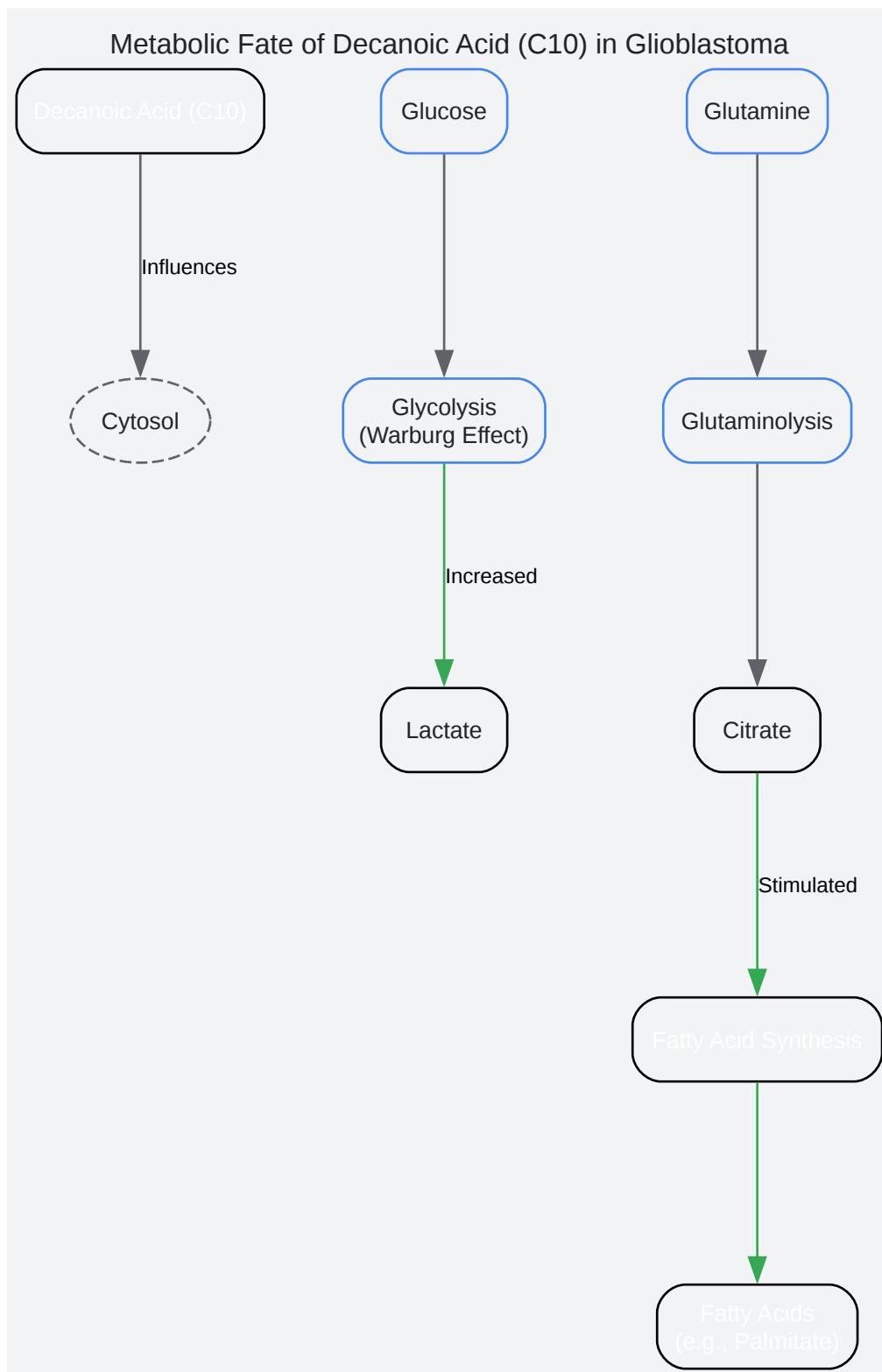
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Caption: Workflow for metabolomic analysis of glioblastoma cells.



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Caption: **Octanoic acid** primarily fuels mitochondrial ketone body synthesis.

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